Technical Guide: Chemical Profile of 4-(2-Bromophenyl)oxan-4-amine HCl

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(2-Bromophenyl)oxan-4-amine hydrochloride*
CAS No.:	*1385696-62-7*
Cat. No.:	*B2709072*

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Executive Summary

4-(2-Bromophenyl)oxan-4-amine hydrochloride is a specialized heterocyclic building block used primarily in medicinal chemistry.[1][2] It serves as a bioisostere for gem-disubstituted cyclohexane scaffolds found in various CNS-active agents and kinase inhibitors.[1][2] The presence of the tetrahydropyran (oxan) ring increases polarity and metabolic stability compared to its carbocyclic counterparts, while the ortho-bromine substituent provides a critical handle for cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig) to elaborate complex pharmacophores.[1][2]

CAS Number: 1385696-62-7 (Free base/Salt variants may vary in registration) Molecular Formula: $C_{11}H_{15}BrClNO$ (HCl salt) Molecular Weight: 292.60 g/mol [1][2]

Physicochemical Properties[3]

The hydrochloride salt form is preferred for handling due to its enhanced stability and water solubility compared to the free amine, which can be prone to oxidation or carbamate formation upon exposure to atmospheric CO_2.

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Property	Value / Description	Note
Appearance	White to off-white crystalline powder	Hygroscopic; store under desiccant.[1][2]
Melting Point	228–232 °C (Decomposition)	Typical for amine hydrochlorides of this mass.
Solubility	Water, DMSO, Methanol	High solubility in polar protic solvents.
pKa (Conjugate Acid)	~9.5 – 10.2 (Predicted)	The pyran oxygen exerts an inductive effect, slightly lowering basicity vs. cyclohexylamine.
Hygroscopicity	Moderate	Requires storage in tightly sealed containers.[2]
LogP (Free Base)	~1.8 – 2.1	Lipophilic enough for CNS penetration but lowered by the ether oxygen.

Synthesis Methodologies

The synthesis of gem-disubstituted amino-ethers typically follows two robust pathways. The Ritter Reaction is preferred for scale-up, while the Azide Interception method is often used in research settings to avoid strong acids.[2]

Pathway A: Grignard Addition & Ritter Reaction (Industrial Standard)

This route utilizes the commercially available tetrahydro-4H-pyran-4-one.[1][2]

- Nucleophilic Addition: 2-Bromophenylmagnesium bromide is generated in situ and added to tetrahydro-4H-pyran-4-one to yield the tertiary alcohol.[1][2]
- Ritter Reaction: The tertiary alcohol is treated with a nitrile source (e.g., chloroacetonitrile or sodium cyanide) in strong acid (H_2SO_4/AcOH). The carbocation intermediate is trapped by

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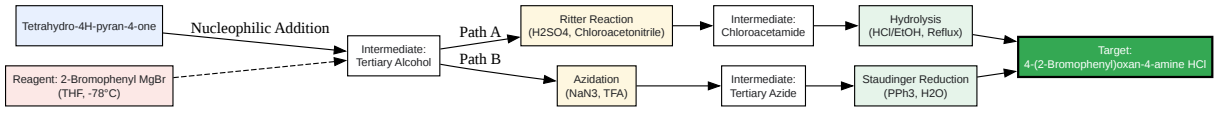
the nitrile to form an amide.[2]

- Hydrolysis: Acidic hydrolysis (HCl/EtOH) cleaves the amide to reveal the primary amine, which crystallizes as the hydrochloride salt.

Pathway B: Azide Insertion (Laboratory Scale)[1]

- Alcohol Formation: Same Grignard step as above.[2]
- Azidation: The tertiary alcohol is treated with Sodium Azide (NaN_3) and Trifluoroacetic acid (TFA).
- Reduction: Staudinger reduction (PPh_3/H_2O) or Hydrogenation (H_2/Pd-C) converts the azide to the amine. Note: Hydrogenation must be controlled to avoid dehalogenation of the aryl bromide.

Visualization: Synthesis Workflow



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Figure 1: Dual synthetic pathways for generating the target amine from pyranone precursors.[1][2]

Reactivity & Applications

The molecule possesses two distinct "handles" for chemical modification, making it a versatile scaffold.

The Primary Amine (-NH_2)

The hindered tertiary amine is nucleophilic but sterically congested.[2]

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- Amide Coupling: Reacts with acid chlorides or carboxylic acids (using HATU/EDC) to form amides. Note: Requires extended reaction times due to steric hindrance from the adjacent phenyl ring.[2]

- Reductive Amination: Can form secondary amines with aldehydes, though formation of the imine intermediate may be slow.

The Aryl Bromide (Ar-Br)

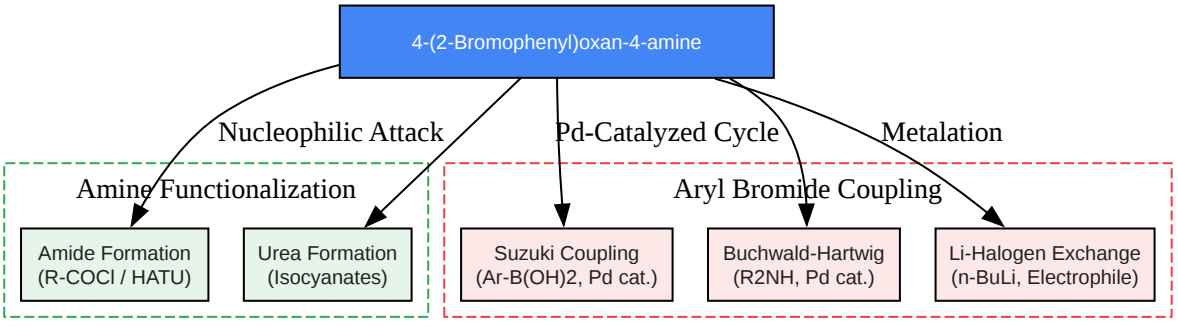
The ortho-bromide is positioned for cross-coupling but is subject to steric effects from the bulky oxan-4-amine group.[1][2]

- Suzuki-Miyaura Coupling: Reacts with boronic acids to form biaryl systems.[1][2] Catalyst selection (e.g., $Pd(dppf)Cl_2$ or Buchwald precatalysts like XPhos Pd G2) is critical to overcome steric hindrance.

- Buchwald-Hartwig Amination: Allows introduction of secondary amines or ethers at the ortho position.[1][2]

- Lithium-Halogen Exchange: Treatment with n-BuLi generates the aryl lithium species, which can be trapped with electrophiles (e.g., CO_2, DMF).[2] Warning: The free amine protons must be protected or deprotonated first (requiring 2+ equivalents of base).

Visualization: Divergent Reactivity Profile



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Figure 2: Orthogonal reactivity of the amine and bromide functional groups.[1][2]

Analytical Characterization

Validating the structure requires specific spectral signatures.[3]

- ^{1}H NMR (400 MHz, DMSO-d_6):
  - Amine Protons: Broad singlet at δ 8.5–9.0 ppm (3H, -NH_3^+).
  - Aryl Protons: Four distinct signals in the aromatic region (δ 7.2–7.8 ppm). The proton ortho to the bromine will be the most deshielded doublet.[2]
  - Pyran Ring:
    - Methylene adjacent to Oxygen (-CH_2-O-): Multiplets at δ 3.8–4.0 ppm.[1][2]
    - Methylene adjacent to Quaternary C (-C-CH_2-): Multiplets at δ 2.1–2.5 ppm (often split due to diastereotopic nature if chiral centers are introduced elsewhere, or simple triplets/multiplets).[1][2]
- ^{13}C NMR:
  - Quaternary Carbon: Distinct peak ~55–60 ppm (C-NH_2).[1][2]
  - Pyran Carbons: ~63 ppm (C-O), ~32 ppm (C-C-N).
  - Aryl Carbons: Six aromatic peaks; C-Br typically ~120–124 ppm.[1][2]
- Mass Spectrometry (ESI+):
  - $[M+H]^+$: m/z ~256/258 (1:1 isotopic pattern characteristic of Bromine).

Safety & Handling

- Hazards: Irritant to eyes, respiratory system, and skin. The free base may be corrosive.[2]
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The hydrochloride salt is hygroscopic.[2]

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- Disposal: Halogenated organic waste.[2] Do not mix with strong oxidizers.[2]

References

- PubChem. (2025).[4][5] 4-Aminotetrahydropyran Compound Summary. National Library of Medicine.[2] Retrieved from [Link]

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Sources

- 1. 1380300-48-0|4-(4-Bromophenyl)tetrahydro-2H-pyran-4-amine hydrochloride|BLD Pharm [bldpharm.com]
- 2. CAS 38041-19-9: 4-Aminotetrahydropyran | CymitQuimica [cymitquimica.com]
- 3. 2-(4-Bromo-2-fluorophenyl)ethan-1-amine hydrochloride (1255098-85-1) for sale [vulcanchem.com]
- 4. 4-Aminotetrahydropyran | C5H11NO | CID 419223 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Bis(4-bromophenyl)amine | C12H9Br2N | CID 629950 - PubChem [pubchem.ncbi.nlm.nih.gov]
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